

Pregnanetriol-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Pregnanetriol-d4

Cat. No.: B12430390

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **Pregnanetriol-d4**, its role in analytical methodologies, and its relevance in the context of steroid metabolism. This document is intended to serve as a core resource for professionals in research and drug development.

Core Physical and Chemical Properties

Pregnanetriol-d4 is the deuterated form of pregnanetriol, a significant metabolite of 17-hydroxyprogesterone. The strategic incorporation of four deuterium atoms makes it an ideal internal standard for mass spectrometry-based quantification of endogenous pregnanetriol, as it is chemically almost identical to the analyte but mass-shifted, allowing for precise and accurate measurement.

Table 1: Physical and Chemical Properties of **Pregnanetriol-d4**

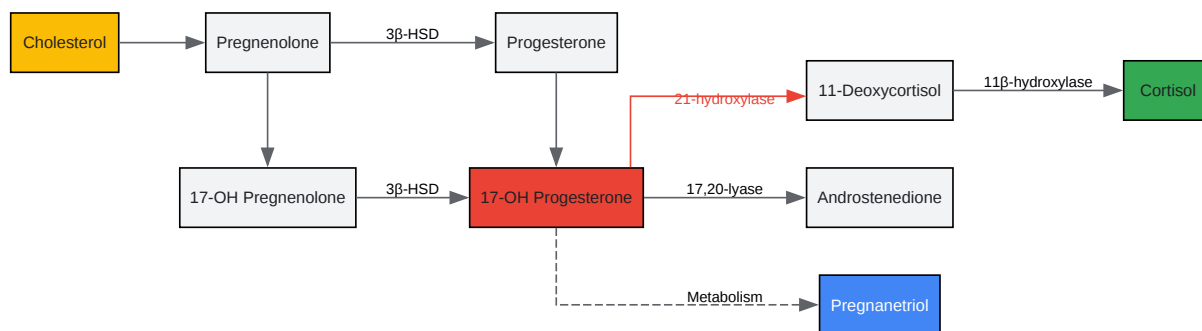
Property	Value	Source(s)
Systematic Name	(3 α ,5 β)-Pregnane-20,21,21,21-d4-3,17,20-triol	[1]
Molecular Formula	C ₂₁ H ₃₂ D ₄ O ₃	[2][3]
Molecular Weight	~340.53 g/mol	[2][3]
Appearance	White to off-white solid	
Solubility	Limited water solubility in its non-conjugated form. Enhanced solubility when conjugated (e.g., as a glucuronide). Soluble in methanol.	
Storage Conditions	-20°C, protect from light.	
Purity	Typically >95% (HPLC)	

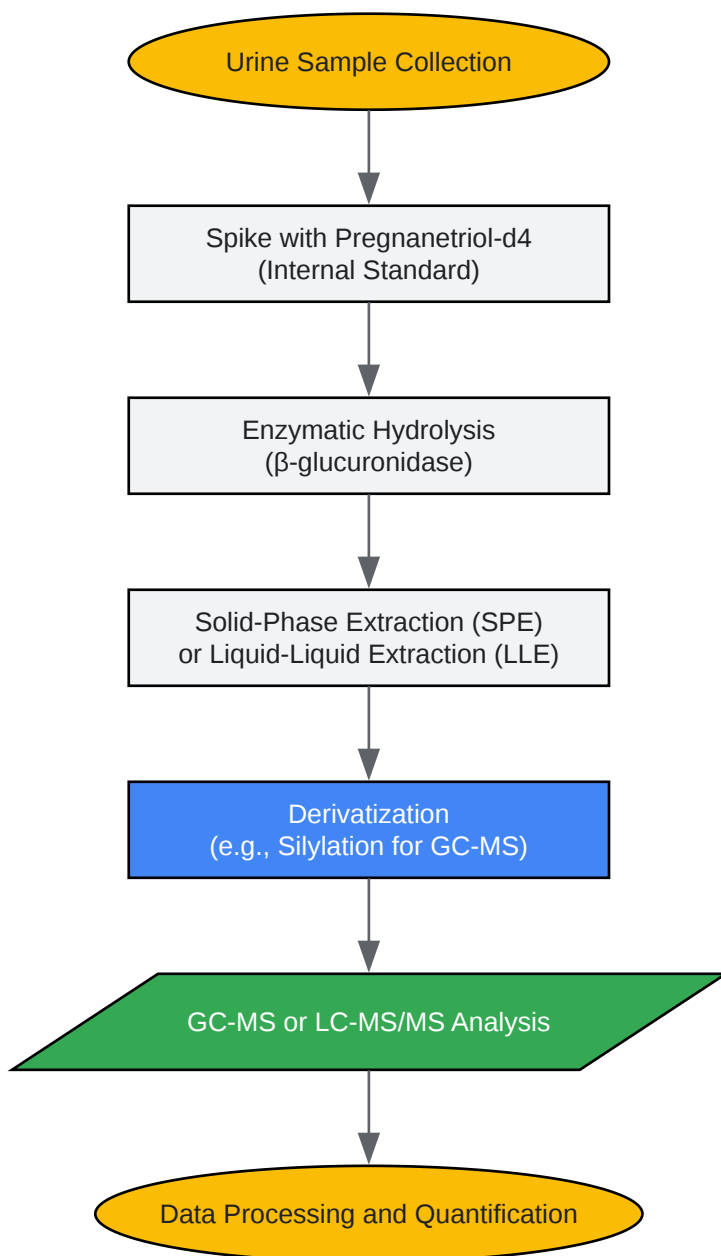
Note: Specific melting and boiling points for **Pregnanetriol-d4** are not readily available in the literature, which is common for complex deuterated steroids primarily used as analytical standards.

Role in Steroid Metabolism

Pregnanetriol is a downstream metabolite in the steroidogenesis pathway. Its precursor, 17-hydroxyprogesterone, is a crucial intermediate in the synthesis of cortisol. In certain enzymatic deficiencies, most notably 21-hydroxylase deficiency which is the primary cause of congenital adrenal hyperplasia (CAH), the conversion of 17-hydroxyprogesterone to 11-deoxycortisol is impaired. This leads to an accumulation of 17-hydroxyprogesterone, which is then shunted towards the production of androgens and pregnanetriol. Consequently, elevated levels of urinary pregnanetriol are a key biomarker for diagnosing and monitoring CAH.

The following diagram illustrates the simplified steroidogenesis pathway, highlighting the position of pregnanetriol formation.





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References

- 1. Highly sensitive and selective analysis of urinary steroids by comprehensive two-dimensional gas chromatography combined with positive chemical ionization quadrupole mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Pregnanetriol-d4 () for sale [vulcanchem.com]
- 3. Solid-phase analytical derivatization as a tool for the quantification of steroid hormones in human urine with HPLC-Q-ToF detection - PubMed [pubmed.ncbi.nlm.nih.gov]
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